

Panosialin wA: A Comparative Analysis of its Efficacy Against ESKAPE Pathogens

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Compound of Interest

Compound Name: Panosialin wA

Cat. No.: B15576562

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In the global fight against antimicrobial resistance, the ESKAPE pathogens (Enterococcus faecium, Staphylococcus aureus, Klebsiella pneumoniae, Acinetobacter baumannii, Pseudomonas aeruginosa, and Enterobacter species) represent a critical threat to public health. This guide provides a comparative analysis of the in vitro efficacy of **Panosialin wA**, a novel acylbenzenediol sulfate isolated from Streptomyces sp., against a panel of these formidable pathogens. Its performance is benchmarked against established clinical antibiotics, offering researchers, scientists, and drug development professionals a data-driven overview of its potential as a next-generation antibacterial agent.

Panosialin wA, along with its structural analogs, targets the bacterial fatty acid synthesis II (FAS-II) pathway, an essential process for bacterial viability that is distinct from the corresponding pathway in mammals. Specifically, it inhibits the enoyl-acyl carrier protein (ACP) reductase (ENR) enzyme, a key catalyst in the fatty acid elongation cycle. This targeted mechanism of action presents a promising avenue for the development of new therapeutics with potentially reduced off-target effects.

Comparative In Vitro Efficacy

The following tables summarize the Minimum Inhibitory Concentration (MIC) data for **Panosialin wA** and a selection of comparator antibiotics against the ESKAPE pathogens. All data is presented in µg/mL.

Gram-Positive ESKAPE Pathogens

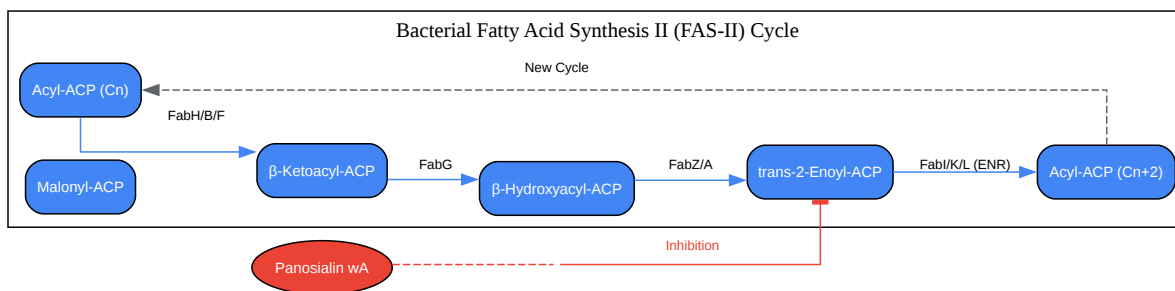
Pathogen	Panosialin wA	Vancomycin	Linezolid	Daptomycin	Ceftaroline
Enterococcus faecium	Data Not Available	-	2[1][2]	≤4[3][4][5][6]	16–64[7]
Staphylococcus aureus	16	1-2[8][9][10] [11][12]	2[7]	-	0.5-2[7][13] [14][15][16]

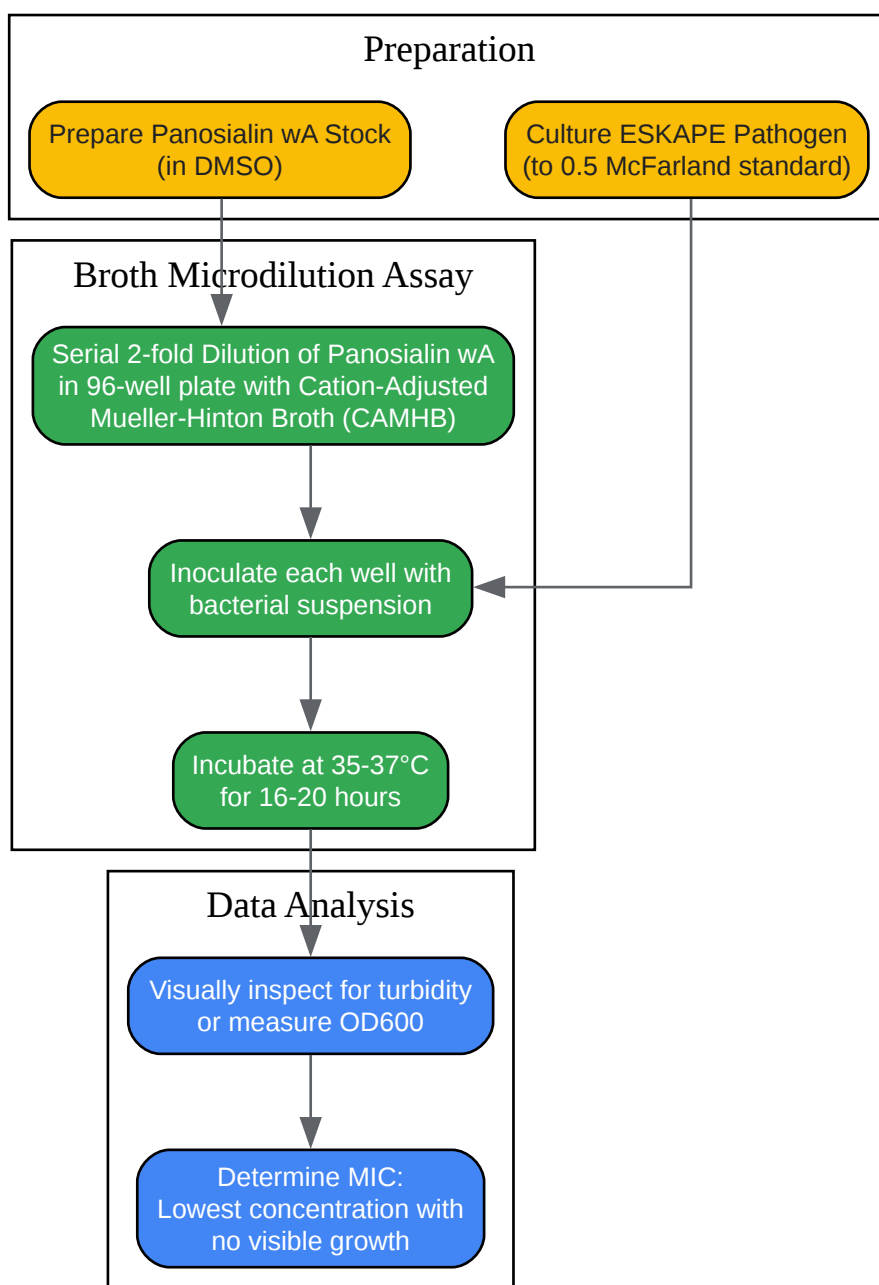
Gram-Negative ESKAPE Pathogens

Pathogen	Panosi alin wA	Merop enem	Colisti n	Imipen em/Sul bacta m	Ceftazi dime/A vibact am	Pipera cillin/T azobac tam	Tigecy cline	Ciprofl oxacin
Klebsiel la pneumo niae	Data Not Availabl e	≤2- >64[17] [18][19] [20]	>2- >128[21]][22][23] [24][25]	-	-	-	≤0.5- 2[23]	>4[26]
Acineto bacter bauman nii	Data Not Availabl e	-	-	8-512 (Imipen em)[27] [28][29] [30] / 4- >128 (Sulbac tam) [31][32] [33][34] [35]	-	-	-	-
Pseudo monas aerugin osa	64	-	-	-	2-4[36] [37][38] [39][40]	-	-	-
Enterob acter species	Data Not Availabl e	-	-	-	-	-	≤1- 4[41] [42][43] [44][45]	-

Signaling Pathway and Experimental Workflow

To visually represent the underlying mechanisms and experimental procedures discussed, the following diagrams have been generated using Graphviz.





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